

# Application Notes and Protocols: 9H-Carbazole-1-Carbaldehyde in Dye-Sensitized Solar Cells

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## Compound of Interest

Compound Name: 9H-carbazole-1-carbaldehyde

Cat. No.: B1589853

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These application notes provide a comprehensive overview of the use of **9H-carbazole-1-carbaldehyde** as a building block for organic dyes in dye-sensitized solar cells (DSSCs). The document outlines the synthesis of carbazole-based dyes, fabrication of DSSCs, and the resulting device performance, offering detailed protocols for researchers in the field.

Carbazole derivatives are widely recognized for their excellent thermal stability, high hole-transporting capability, and electron-rich nature, making them ideal donor components in dye sensitizers.<sup>[1]</sup> Their versatile structure allows for easy modification to tune the photophysical and electrochemical properties of the resulting dyes.<sup>[2]</sup> Specifically, dyes with a donor- $\pi$ -acceptor (D- $\pi$ -A) architecture are a major focus in the development of efficient metal-free organic sensitizers for DSSCs.<sup>[3][4]</sup>

## Data Presentation: Performance of Carbazole-Based Dyes in DSSCs

The following table summarizes the photovoltaic performance of various DSSCs utilizing carbazole-based dyes. The key performance parameters are the power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF).

Dye Name/Sy stem	PCE (%)	Voc (mV)	Jsc (mA/cm <sup>2</sup> )	FF	Reference	Notes
Di-carbazole based dye	3.5	-	-	-	I <sub>2</sub> -based	Designed for semi-transparent DSSCs for greenhouse application s.[2]
Di-carbazole based dye	3.1	-	-	-	I <sub>2</sub> -free	Shows a small decrease in efficiency with a more transparent electrolyte. [2]
NCA-1	3.08	-	-	-	-	A naphthalen e-carbazole dye.
NCA-2	3.80	-	-	-	-	A naphthalen e-carbazole dye with a different donor orientation.

NCA-1 + N719	9.90	-	-	-	-	-	Co-sensitization with N719 significantly enhances efficiency. <a href="#">[1]</a>
NCA-2 + N719	10.56	-	-	-	-	-	Achieves a record efficiency of 29.4% under indoor lighting. <a href="#">[1]</a>
AJ206	10.8	-	-	-	-	-	A Cu(I/II) redox couple tricarbazole e-based donor moiety. <a href="#">[1]</a>
CAR-TPA	2.12	-	-	-	-	-	A push-pull molecule with carbazole and triphenylamine as donors. <a href="#">[5]</a>
CAR-THIOHX	1.83	-	-	-	-	-	A push-pull molecule with carbazole and alkyl thiophene

as donors.

[5]

Co-sensitization with N3 dye.[6]

Achieved the highest PCE in the study, showcasing synergistic effects.[6]

A ruthenium-based sensitizer with a carbazole antenna, outperforming N719.

[7]

A D- $\pi$ -A- $\pi$ -A architecture dye with cyanoacetic acid as the acceptor.

[8]

MA-1 + N3 8.85 652 23.01 0.59 -

MA-2 + N3 9.82 685 23.91 0.60 -

NCSU-10 9.37 722 18.01 0.72 -

N1 3.55 577 9.06 - -

## Experimental Protocols

### Synthesis of a Generic D-π-A Carbazole-Based Dye

This protocol describes a general procedure for the synthesis of a donor-π-acceptor (D-π-A) dye starting from **9H-carbazole-1-carbaldehyde**. The specific reagents for the π-spacer and acceptor can be varied to tune the dye's properties.

#### Step 1: N-Alkylation of 9H-Carbazole

- Objective: To improve the solubility of the carbazole donor and prevent aggregation.
- Procedure:
  - Dissolve 9H-carbazole in a suitable polar aprotic solvent (e.g., DMF or acetone).
  - Add a base (e.g.,  $K_2CO_3$  or NaH) and stir the mixture at room temperature.
  - Add an alkyl halide (e.g., 1-bromohexane) and heat the reaction mixture under reflux for 24 hours.
  - After cooling, pour the reaction mixture into water and extract the product with a suitable organic solvent (e.g., dichloromethane).
  - Dry the organic layer over anhydrous  $MgSO_4$ , filter, and evaporate the solvent to obtain the N-alkylated carbazole.

#### Step 2: Vilsmeier-Haack Formylation

- Objective: To introduce a carbaldehyde group at the 3-position of the N-alkylated carbazole.
- Procedure:
  - Prepare the Vilsmeier reagent by adding phosphorus oxychloride ( $POCl_3$ ) dropwise to anhydrous N,N-dimethylformamide (DMF) at 0 °C.<sup>[6]</sup>
  - Add a solution of the N-alkylated carbazole in DMF to the Vilsmeier reagent.
  - Stir the reaction mixture at 90 °C for 12 hours.

- Cool the mixture to room temperature and pour it into ice water.
- Neutralize with a saturated solution of  $\text{NaHCO}_3$  and extract the product with an organic solvent.
- Purify the product by column chromatography to obtain the N-alkyl-9H-carbazole-3-carbaldehyde.

#### Step 3: Knoevenagel Condensation

- Objective: To link the carbazole donor to the acceptor group via a  $\pi$ -conjugated bridge.
- Procedure:
  - Dissolve the N-alkyl-9H-carbazole-3-carbaldehyde and an appropriate acceptor (e.g., cyanoacetic acid or rhodanine-3-acetic acid) in a suitable solvent such as acetonitrile or chloroform.[9][10]
  - Add a catalytic amount of a base, such as piperidine or ammonium acetate.
  - Reflux the mixture for 8-12 hours.
  - After cooling, collect the precipitated solid by filtration.
  - Wash the solid with a non-polar solvent (e.g., hexane) to remove impurities.
  - The final D- $\pi$ -A dye can be further purified by recrystallization or column chromatography.

## Fabrication of Dye-Sensitized Solar Cells

This protocol details the assembly of a DSSC using a synthesized carbazole-based dye.

#### Materials:

- Fluorine-doped tin oxide (FTO) coated glass substrates
- $\text{TiO}_2$  paste (for both blocking and mesoporous layers)

- Synthesized carbazole-based dye solution (e.g., 0.3-0.5 mM in a suitable solvent like ethanol or a mixture of acetonitrile and tert-butanol)
- Iodide-based electrolyte (e.g., 0.6 M 1-butyl-3-methylimidazolium iodide, 0.03 M  $I_2$ , 0.1 M guanidinium thiocyanate, and 0.5 M 4-tert-butylpyridine in acetonitrile/valeronitrile)
- Platinized counter electrode
- Surlyn sealant

**Procedure:**

- Preparation of the Photoanode:
  - Clean the FTO glass substrates by sonicating in a sequence of detergent, deionized water, acetone, and isopropanol.
  - Deposit a compact  $TiO_2$  blocking layer onto the FTO substrate, for example, by spin-coating a blocking layer paste at 1500 rpm.[2]
  - Sinter the blocking layer at 500 °C for 60 minutes.[2]
  - Deposit a mesoporous  $TiO_2$  layer (typically 10-12  $\mu m$  thick) on top of the blocking layer using screen printing or doctor-blading.
  - Sinter the mesoporous  $TiO_2$  film gradually up to 500 °C and keep it at that temperature for 30 minutes.
- Dye Sensitization:
  - Immerse the cooled  $TiO_2$  photoanode into the carbazole dye solution for 12-24 hours at room temperature.
  - After sensitization, rinse the photoanode with the same solvent used for the dye solution to remove non-adsorbed dye molecules.
- Assembly of the DSSC:

- Assemble the dye-sensitized photoanode with a platinized counter electrode using a Surlyn sealant as a spacer.
- Heat the assembly to seal the cell.
- Introduce the electrolyte into the cell through a pre-drilled hole in the counter electrode via vacuum backfilling.
- Seal the hole with a small piece of Surlyn and a cover glass.

## Characterization of DSSCs

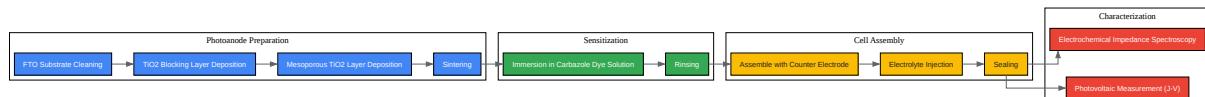
### Photovoltaic Measurement:

- Measure the current density-voltage (J-V) characteristics of the fabricated DSSCs using a solar simulator under standard AM 1.5G illumination (100 mW/cm<sup>2</sup>).
- From the J-V curve, determine the key photovoltaic parameters: PCE, Voc, J<sub>sc</sub>, and FF.

### Electrochemical Impedance Spectroscopy (EIS):

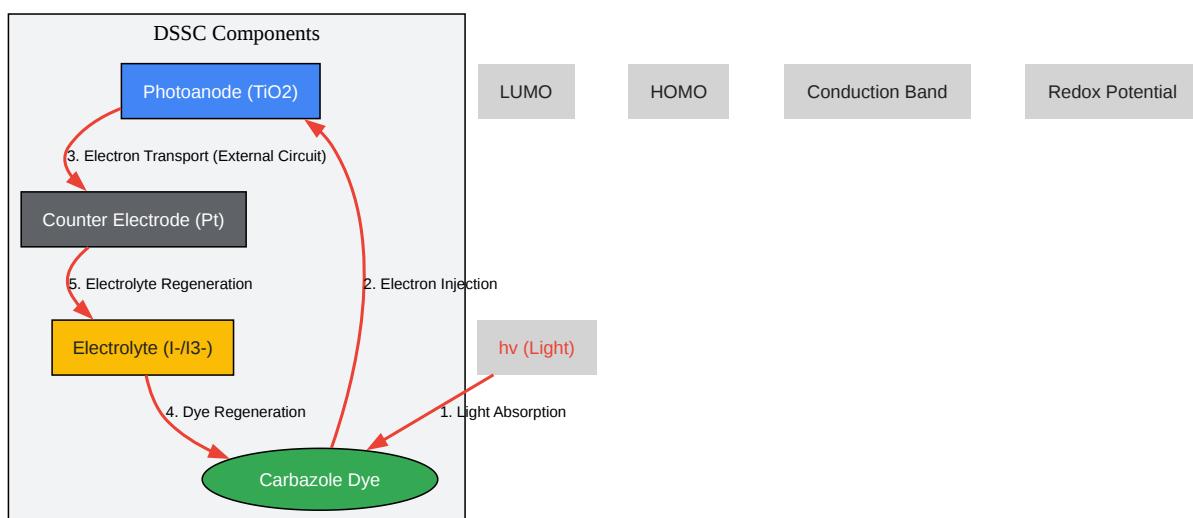
- Perform EIS to investigate the charge transfer processes at the TiO<sub>2</sub>/dye/electrolyte interface.
- The measurements are typically carried out in the dark at a forward bias corresponding to the Voc of the cell.

## Mandatory Visualizations



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Caption: Experimental workflow for the fabrication and characterization of a DSSC.



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Caption: Operational principle of a dye-sensitized solar cell with a carbazole-based dye.

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## References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis And Photovoltaic Performance of Carbazole (Donor) Based Photosensitizers in Dye-Sensitized Solar Cells (DSSC): A Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Engineering High-Performance Carbazole-Based Co-Sensitizers: Synthesis, Photophysical Characterization, and Synergistic Enhancement in Dye-Sensitized Solar Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. New carbazole-based organic dyes with different acceptors for dye-sensitized solar cells: Synthesis, characterization, dssc fabrications and density functional theory studies: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 10. researchgate.net [researchgate.net]
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